

# Stability and storage conditions for 2,4-Dibromo-6-fluorophenol

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## Compound of Interest

Compound Name: 2,4-Dibromo-6-fluorophenol

Cat. No.: B1304671

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## Technical Support Center: 2,4-Dibromo-6-fluorophenol

This technical support center provides essential information on the stability and storage of **2,4-Dibromo-6-fluorophenol**, alongside troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2,4-Dibromo-6-fluorophenol**?

A1: **2,4-Dibromo-6-fluorophenol** should be stored in a cool, dry, and well-ventilated area.<sup>[1][2]</sup> The container must be kept tightly closed when not in use.<sup>[1][2]</sup> It is also recommended to keep the compound in a dark place, sealed from moisture, at room temperature.<sup>[3]</sup> Some sources also indicate that the material is light-sensitive.<sup>[2]</sup>

Q2: What is the shelf life and stability of **2,4-Dibromo-6-fluorophenol**?

A2: The product is stable under normal handling and storage conditions.<sup>[1]</sup> While a specific shelf life is not consistently provided across suppliers, rotating stock to use the oldest containers first is a good laboratory practice to avoid degradation of older chemicals.<sup>[4]</sup>

Q3: What are the signs of decomposition or instability?

A3: As a solid, signs of degradation can include changes in physical appearance such as discoloration (from its typical off-white or white color), or changes in its solid form (e.g., clumping or melting).<sup>[2][5]</sup> For phenols in general, discoloration can be an indicator of degradation.

Q4: What materials are incompatible with **2,4-Dibromo-6-fluorophenol**?

A4: **2,4-Dibromo-6-fluorophenol** should be kept away from strong oxidizing agents.<sup>[1]</sup> For phenols in general, it is also advised to store them away from strong caustics, plastics, rubber, nitric acid, and chemically active metals.<sup>[6]</sup>

Q5: What are the known hazardous decomposition products?

A5: Under normal storage and use, hazardous decomposition products are not expected.<sup>[1]</sup> However, in the event of a fire, toxic fumes may be emitted, including carbon dioxide, carbon monoxide, hydrogen halides, gaseous hydrogen fluoride, fluorine, and bromine.<sup>[2][7]</sup>

## Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **2,4-Dibromo-6-fluorophenol**.

### Issue 1: Inconsistent Experimental Results

- Possible Cause: The compound may have degraded due to improper storage.
- Troubleshooting Steps:
  - Verify that the storage conditions meet the recommendations (cool, dry, dark, tightly sealed).
  - Examine the material for any physical changes like discoloration or changes in consistency.
  - If degradation is suspected, it is advisable to use a fresh batch of the compound for subsequent experiments.

- Consider performing analytical testing (e.g., melting point determination, spectroscopy) to assess the purity of the current stock.

#### Issue 2: Material has Changed Color

- Possible Cause: Exposure to light, air, or contaminants.
- Troubleshooting Steps:
  - Review storage practices to ensure the container is properly sealed and protected from light.[\[2\]](#)[\[3\]](#)
  - If the material has significantly discolored, it is a strong indicator of degradation and it should be disposed of according to local, state, and federal regulations.[\[2\]](#)

#### Issue 3: Difficulty in Handling the Solid

- Possible Cause: The compound is described as a fused solid and may require specific handling techniques.
- Troubleshooting Steps:
  - Ensure you are working in a well-ventilated area or under a chemical fume hood.[\[1\]](#)
  - Use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[1\]](#)
  - If the material needs to be transferred, do so carefully to minimize dust generation.

## Quantitative Data Summary

Parameter	Value	Reference
Melting Point	30-33 °C	[2]
Boiling Point	222.0 ± 35.0 °C (at 760 Torr)	[3][5]
Density	2.168 ± 0.06 g/cm <sup>3</sup> (at 20 °C, 760 Torr)	[3][5]
Flash Point	88.1 ± 25.9 °C	[3][5]

## Experimental Protocols

### Protocol 1: Visual Inspection for Stability Assessment

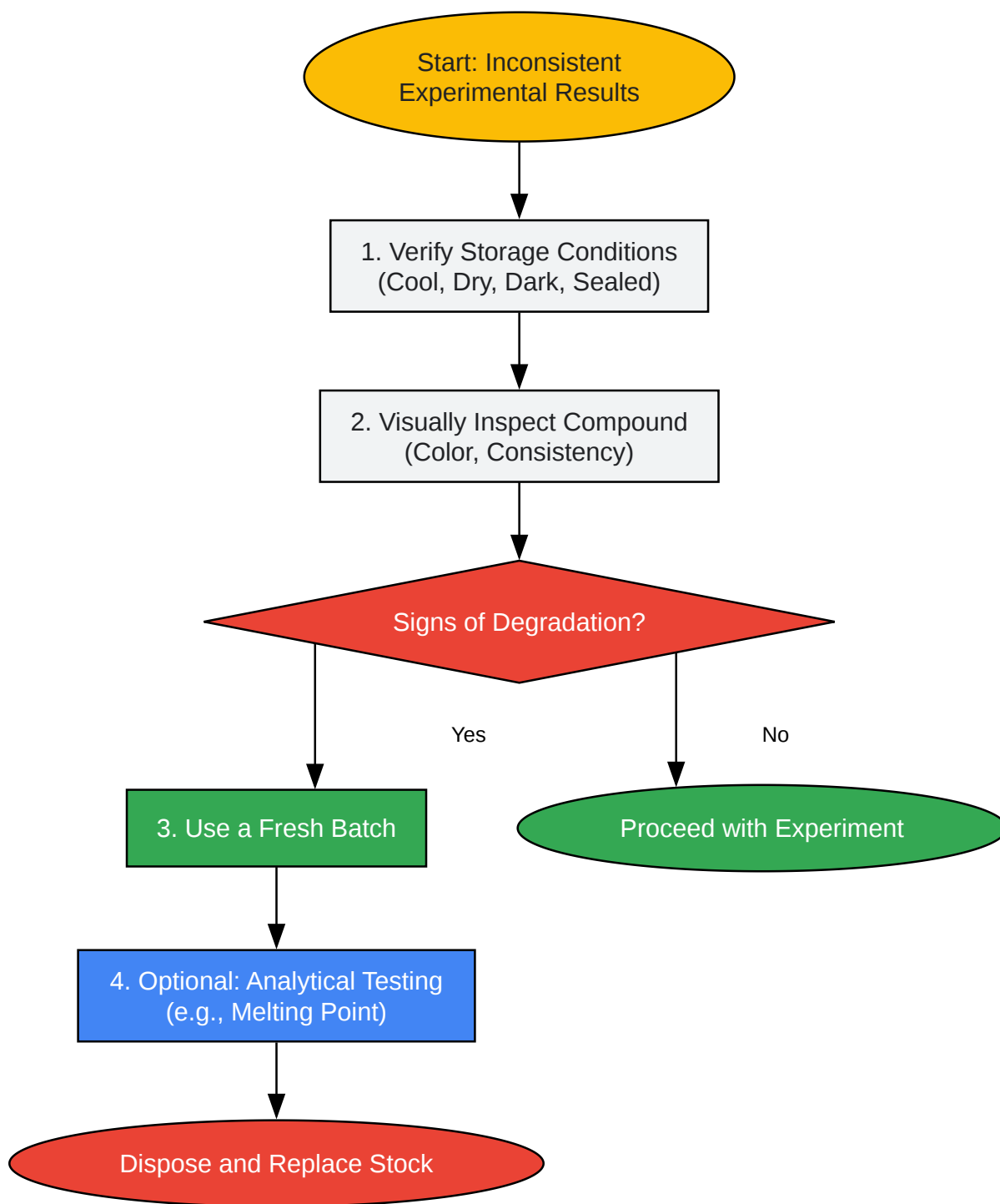
- Objective: To qualitatively assess the stability of **2,4-Dibromo-6-fluorophenol**.
- Methodology:
  - Before each use, visually inspect the compound in its container.
  - Note the color and physical state of the material. It should be an off-white or white solid.[2][5]
  - Compare the appearance to a fresh, unopened container if available.
  - Record any observations of discoloration, clumping, or other changes in a laboratory notebook.

### Protocol 2: Melting Point Determination for Purity Check

- Objective: To quantitatively assess the purity of **2,4-Dibromo-6-fluorophenol**.
- Methodology:
  - Use a standard melting point apparatus.
  - Place a small, representative sample of the compound into a capillary tube.

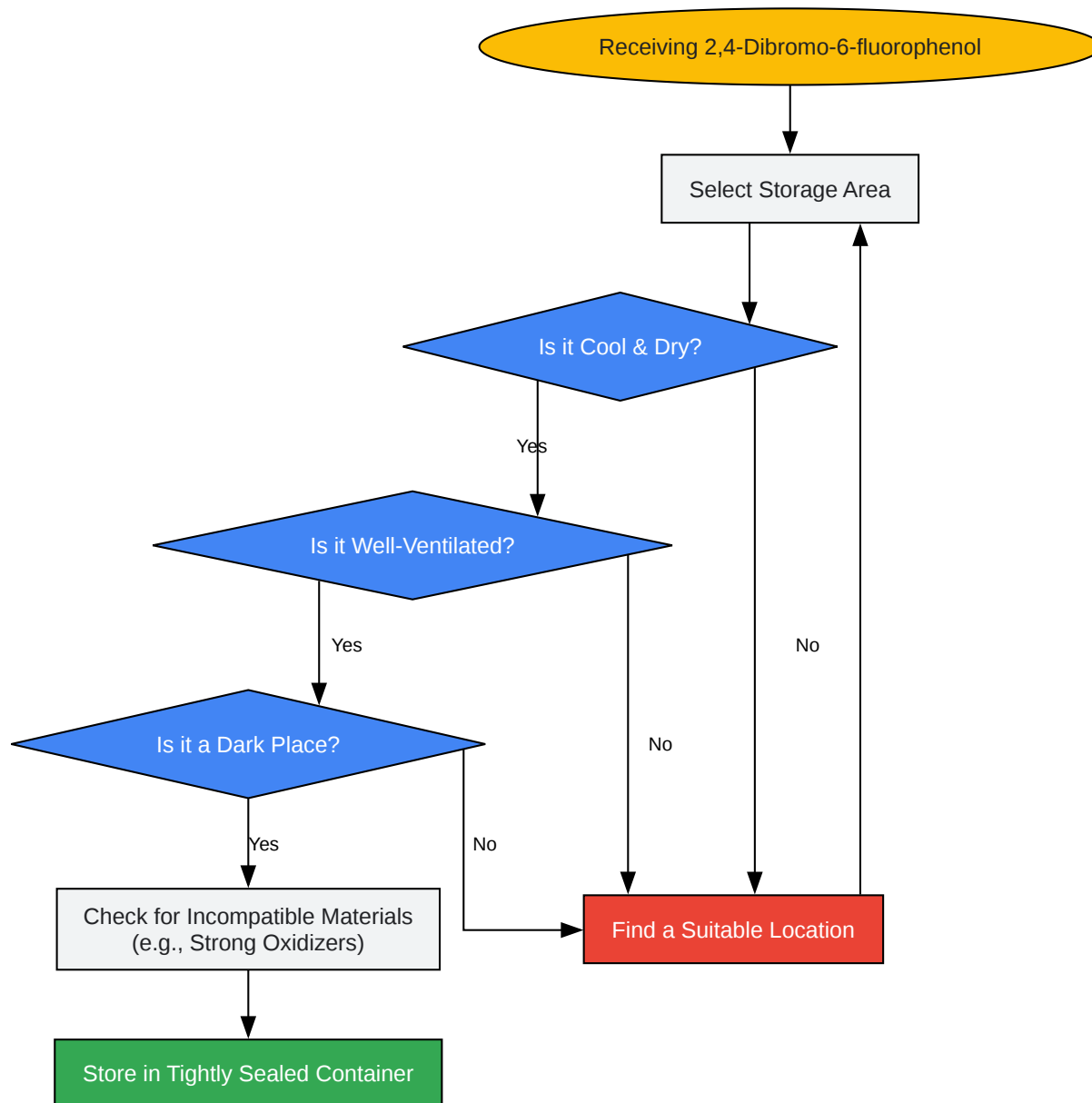
- Heat the sample at a controlled rate.
- Record the temperature range over which the solid melts.
- Compare the observed melting point range to the literature value (30-33 °C).<sup>[2]</sup> A broad or depressed melting point range may indicate the presence of impurities or degradation.

## Visualizations



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Caption: Troubleshooting workflow for inconsistent experimental results.



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Caption: Decision tree for proper storage of **2,4-Dibromo-6-fluorophenol**.

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## References

- 1. synquestlabs.com [synquestlabs.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. 2,4-DIBROMO-6-FLUOROPHENOL CAS#: 576-86-3 [m.chemicalbook.com]
- 4. towson.edu [towson.edu]
- 5. 2,4-DIBROMO-6-FLUOROPHENOL | 576-86-3 [amp.chemicalbook.com]
- 6. ehs.umich.edu [ehs.umich.edu]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Stability and storage conditions for 2,4-Dibromo-6-fluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304671#stability-and-storage-conditions-for-2-4-dibromo-6-fluorophenol]

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